

dealing with matrix effects in LC-MS analysis of flavanones

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Compound of Interest

Compound Name: 2',7-Dihydroxy-5,8-dimethoxyflavanone

Cat. No.: B14756639

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Technical Support Center: LC-MS Analysis of Flavanones

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing matrix effects during the Liquid Chromatography-Mass Spectrometry (LC-MS) analysis of flavanones.

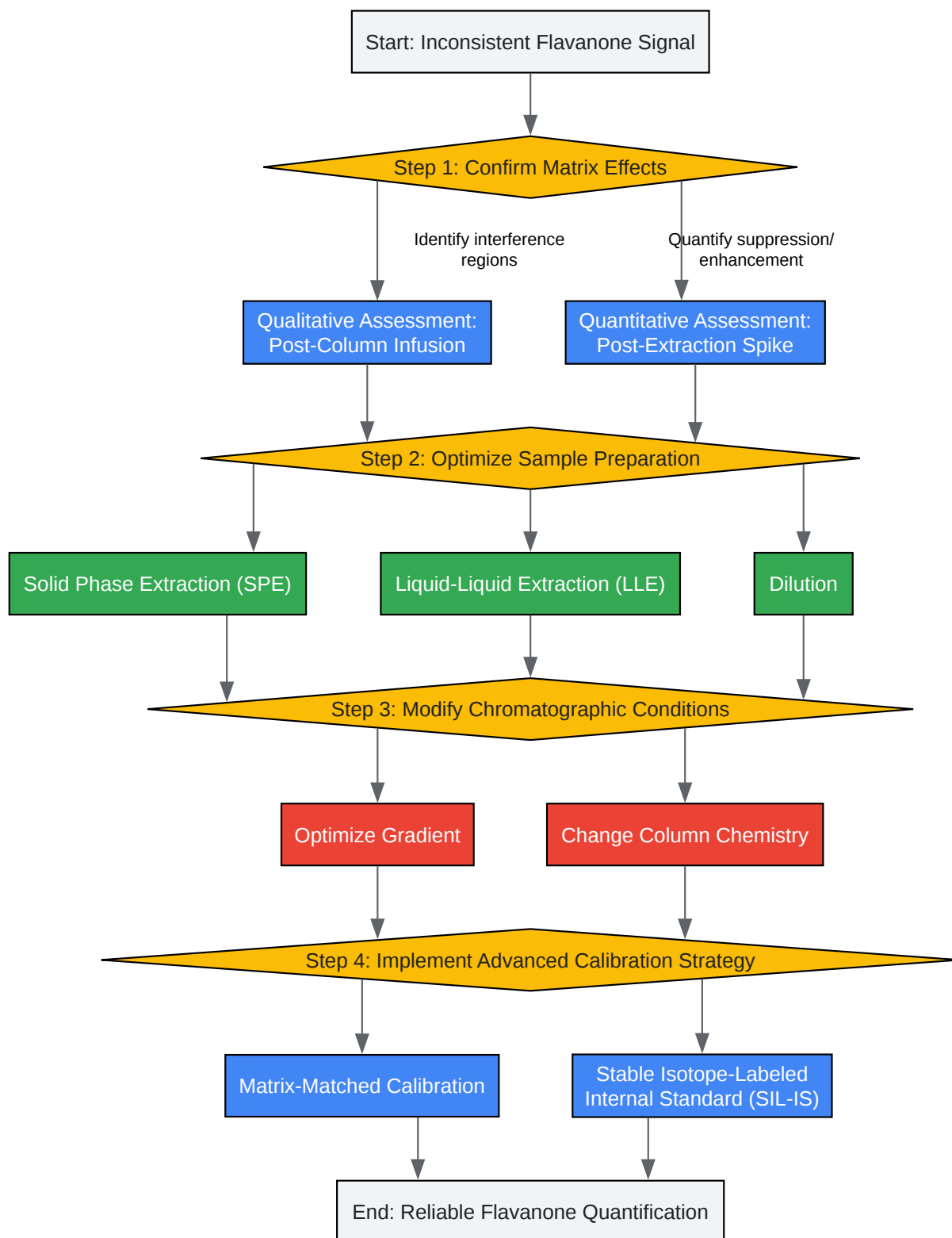
Troubleshooting Guide

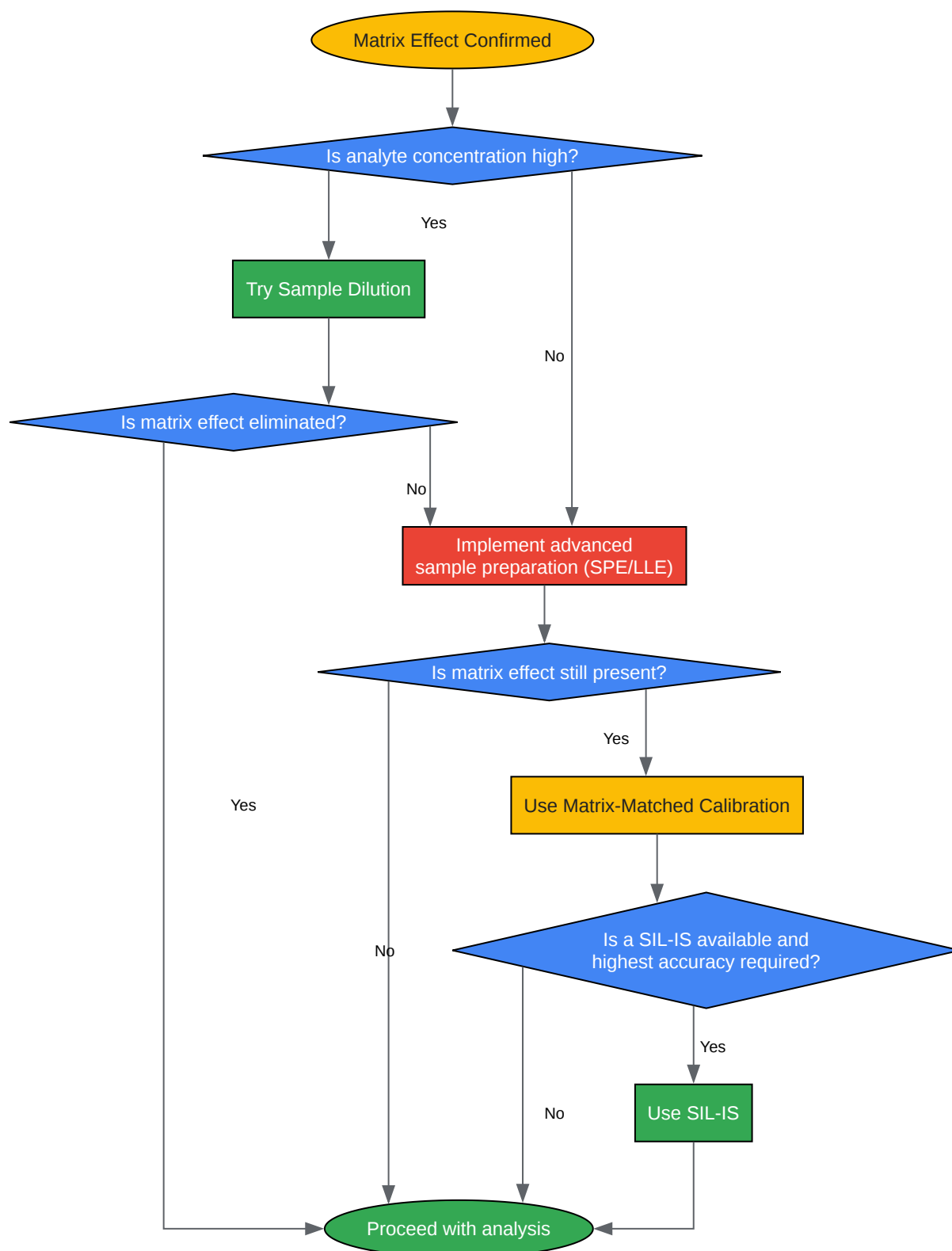
This guide provides a systematic approach to identifying, quantifying, and mitigating matrix effects in your LC-MS analysis of flavanones.

Problem: Poor Peak Shape, Low Sensitivity, or High Variability in Flavanone Signal

Poor peak shape (e.g., tailing, fronting, or splitting), reduced sensitivity, and high variability between injections are common indicators of matrix effects.^{[1][2]} Co-eluting endogenous components from the sample matrix can interfere with the ionization of your target flavanone, leading to inaccurate and unreliable results.^[3]

Troubleshooting Workflow





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References

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